Technical Monograph: (5-Methylmorpholin-2-yl)methanol

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Compound of Interest

Compound Name:	*(5-Methylmorpholin-2-yl)methanol*
CAS No.:	*1394040-71-1*
Cat. No.:	*B1433109*

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Executive Summary: The Tunable Solubilizer

(5-Methylmorpholin-2-yl)methanol (CAS: 1394040-71-1, generic) represents a high-value "chiral building block" in modern drug discovery. Unlike the achiral morpholine scaffold, the introduction of the C5-methyl and C2-hydroxymethyl groups creates a vector that allows medicinal chemists to simultaneously modulate lipophilicity (LogD), stereochemical fit, and solubility without significantly altering the basicity of the morpholine nitrogen.[1]

This guide details the physicochemical profile, stereoselective synthetic pathways, and strategic application of this moiety in Structure-Activity Relationship (SAR) campaigns.[1][2]

Physicochemical Profile & Datasheet

The introduction of the hydroxymethyl group at C2 and a methyl group at C5 breaks the symmetry of the morpholine ring, introducing two stereocenters.[1][2] This results in four possible stereoisomers. The cis and trans relationships significantly impact the conformational landscape (chair vs. boat/twist-boat) and binding affinity.[1][2]

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Table 1: Core Physicochemical Properties

Property	Value / Description	Technical Note
Molecular Formula		—
Molecular Weight	131.17 g/mol	Fragment-like (Rule of 3 compliant)
Calculated LogP (cLogP)	-0.8 to -1.2	Highly hydrophilic; ideal for lowering LogD of lipophilic cores.[1]
Basicity (, calc)	~7.8 – 8.1	Slightly lower than morpholine (8.[1][2]36) due to the inductive effect of the -CH2OH group.[1][2]
H-Bond Donors (HBD)	2	OH group + Secondary Amine (NH)
H-Bond Acceptors (HBA)	3	Ether O, Hydroxyl O, Amine N
Stereocenters	2 (C2, C5)	Diastereomers: cis-(2,[1]5) and trans-(2,5).[1][2]
Boiling Point	~230°C (Predicted)	High boiling point due to intermolecular H-bonding.[1][2]

Stereochemical Conformation Analysis

The morpholine ring predominantly adopts a chair conformation.[1][2]

- Stability: The most stable diastereomer typically places the bulky substituents in equatorial positions to minimize 1,3-diaxial interactions.[1][2]
- Trans-isomer: If the C5-Methyl and C2-Hydroxymethyl are trans, one group may be forced axial, or the ring may distort, creating a unique vector for protein binding pockets that require a specific exit angle.

High-Fidelity Synthetic Methodologies

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While racemic synthesis is possible via the cyclization of amino-diols, high-value pharmaceutical intermediates require stereochemical purity.[1] The following protocol describes a Chiral Pool Approach utilizing amino acid derivatives (Alaninol) to set the C5 stereocenter absolutely, followed by diastereoselective ring closure.

Protocol A: Stereoselective Synthesis from L-Alaninol

Objective: Synthesis of (2R, 5S)-5-methylmorpholin-2-yl)methanol (Trans-dominant route).

Reagents:

- (S)-2-Aminopropan-1-ol (L-Alaninol) – Sets the C5 methyl stereochemistry.[1]
- Epichlorohydrin (chiral or racemic depending on desired C2 purity).[1][2]
- Base: Sodium Hydroxide (NaOH) or Potassium tert-butoxide (KOtBu).[1][2]
- Solvent: Toluene or THF.[1][2]

Step-by-Step Workflow:

- N-Alkylation (Ring Opening):
  - Dissolve (S)-Alaninol (1.0 eq) in THF.[1][2]
  - Cool to 0°C. Add Epichlorohydrin (1.1 eq) dropwise.[1][2]
  - Mechanism:[1][2][3] The amine attacks the epoxide (less substituted carbon), opening the ring to form the chlorohydrin intermediate.[1][2]
  - Checkpoint: Monitor by LC-MS for consumption of Alaninol.[1][2]
- Cyclization (Ring Closure):
  - Add aqueous NaOH (2.5 eq) to the reaction mixture. Heat to 50-60°C.
  - Mechanism:[1][2][3] The newly formed secondary alcohol (from epoxide opening) or the primary alcohol (from Alaninol) acts as the nucleophile to displace the chloride, forming the morpholine ring.[1][2]

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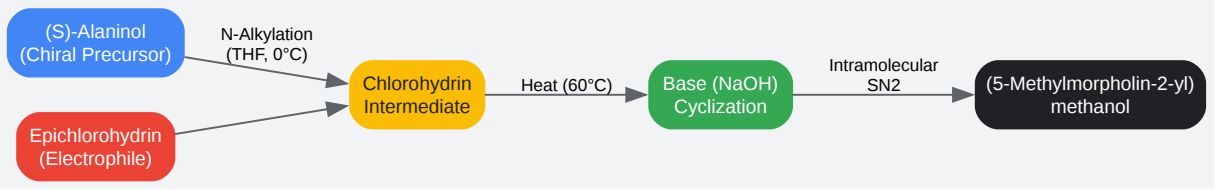
- Critical Note: The regioselectivity of the closure (O-alkylation vs N-alkylation) determines the product.[1][2] Under basic conditions, the alkoxide displaces the chloride to form the ether linkage of the morpholine.[1][2]

- Purification:
  - The product is water-soluble.[1][2] Extract continuously with DCM or Chloroform/Isopropanol (3:1).[1][2]
  - Distill under reduced pressure (Kugelrohr) to isolate the free base oil.[1][2]

Visualization: Synthetic Pathway



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Caption: Figure 1.[1] Chiral pool synthesis utilizing L-Alaninol to fix the C5 stereocenter, followed by base-mediated cyclization.

Medicinal Chemistry Applications (SAR)

In drug development, this moiety is rarely the pharmacophore itself but rather a Physicochemical Modulator.[1][2]

Strategic Utility[2]

- Solubility Enhancement: The ether oxygen and the hydroxymethyl group lower the LogP significantly compared to a piperidine or cyclohexane analog.[1][2]
- Metabolic Stability: The methyl group at C5 blocks potential metabolic oxidation at the alpha-carbon (a common soft spot in morpholines).[1][2]

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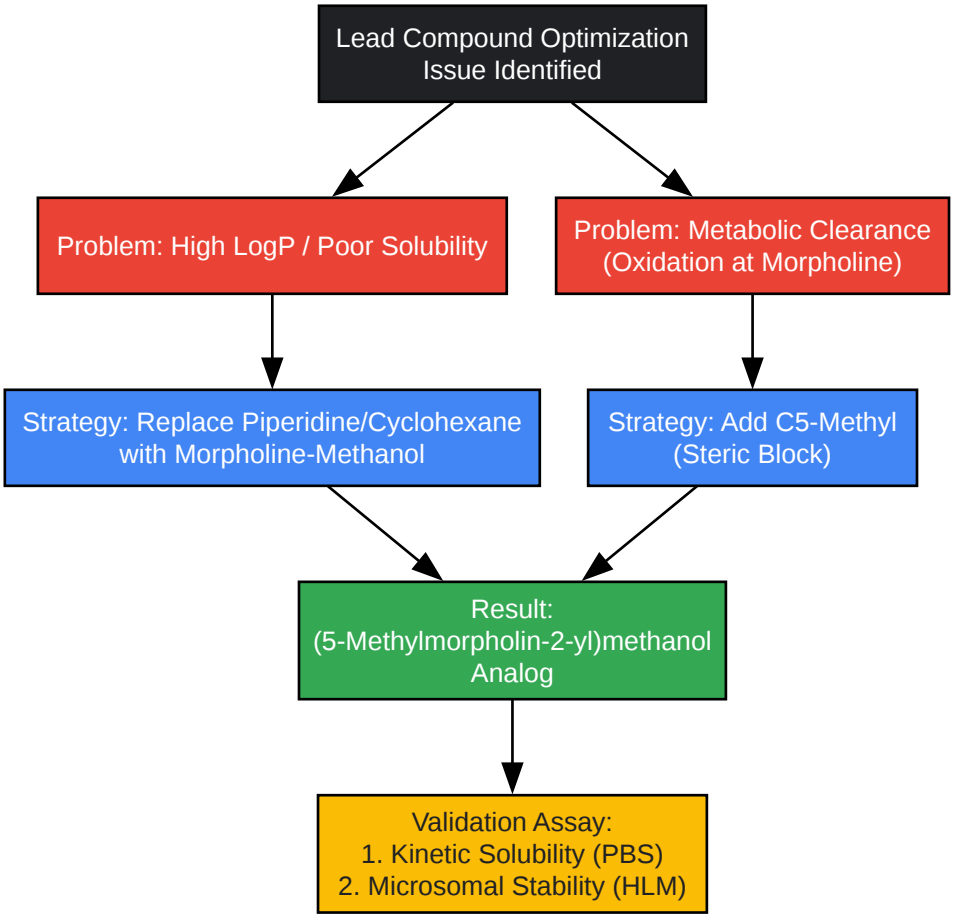
- Vector Exploration: The hydroxymethyl group serves as a "handle" for further functionalization (e.g., converting to an ether, amine, or fluoromethyl group) to reach into specific solvent-exposed pockets of a target protein.[1][2]

Experimental Workflow: SAR Decision Logic

When should a chemist deploy this scaffold?



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Caption: Figure 2. SAR Decision Tree for deploying the 5-methylmorpholin-2-yl scaffold to solve specific lead optimization challenges.

Handling, Safety, and Analytics[2][4]

Analytical Detection

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- 1H NMR (DMSO-d6): Distinctive doublet for the C5-Methyl group (~1.0 ppm).[1][2] The diastereomers (cis/trans) can be distinguished by the coupling constants (

  -values) of the ring protons.[1][2] Axial-axial couplings (~10-12 Hz) indicate a chair conformation.[1][2]

- Mass Spectrometry: Shows a clear

  peak at 132.1.[1][2]

Safety Protocols

- Nitrosamine Risk: Like all secondary amines, this compound can react with nitrites to form N-nitroso derivatives (nitrosamines), which are potent carcinogens.[1][2] Avoid using sodium nitrite or nitrosating agents in the presence of this intermediate.[1][2]

- Handling: Wear standard PPE (gloves, goggles).[1][2] The compound is likely an eye irritant due to its basicity.[1][2]

References

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Sources

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